An In-depth Technical Guide to 4-(2,5-Dimethylphenyl)piperidine Hydrochloride

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Compound of Interest

Compound Name:	*4-(2,5-Dimethylphenyl)piperidine hydrochloride*
CAS No.:	*1004618-86-3*
Cat. No.:	*B1389875*

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For Researchers, Scientists, and Drug Development Professionals

Foreword

The piperidine scaffold is a cornerstone in modern medicinal chemistry, recognized as a "privileged structure" due to its prevalence in a vast array of pharmacologically active compounds, including numerous FDA-approved drugs.[1][2] Its conformational flexibility and ability to present substituents in well-defined spatial orientations make it an ideal building block for designing ligands that can interact with a wide range of biological targets. This guide focuses on a specific, yet underexplored, member of this family: **4-(2,5-Dimethylphenyl)piperidine hydrochloride**. While its direct pharmacological applications are not extensively documented in mainstream literature, its structural motifs suggest potential as a valuable intermediate in the synthesis of novel therapeutics. This document aims to provide a comprehensive technical overview of its synthesis, chemical properties, and potential applications, serving as a foundational resource for researchers in drug discovery and development.

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Chemical Identity and Properties

CAS Number: 1004618-86-3

Molecular Formula: $C_{13}H_{20}ClN$[3]

Molecular Weight: 225.76 g/mol [3]

Synonyms:

- 4-(2,5-Dimethylphenyl)piperidine HCl

It is crucial to distinguish this compound from its structural isomer, 4-(2,4-Dimethylphenyl)piperidine, and the related phenoxy derivative, 4-(2,5-Dimethylphenoxy)piperidine hydrochloride (CAS Number: 1185002-20-3).[4][5][6] While structurally similar, the seemingly minor difference in the linkage to the piperidine ring (direct phenyl vs. phenoxy) can significantly alter the molecule's three-dimensional shape, electronic properties, and, consequently, its biological activity.

Table 1: Physicochemical Properties

Property	Value	Source
CAS Number	1004618-86-3	
Molecular Formula	$C_{13}H_{20}ClN$	[3]
Molecular Weight	225.76 g/mol	[3]
Predicted XlogP	2.8	[7]
Hydrogen Bond Donor Count	1	[7]
Hydrogen Bond Acceptor Count	1	[7]
Rotatable Bond Count	1	[7]

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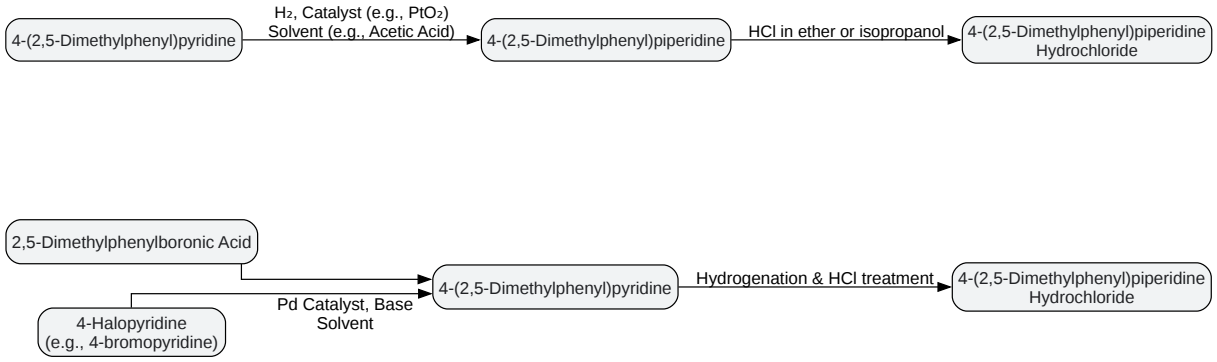
Synthesis of 4-(2,5-Dimethylphenyl)piperidine Hydrochloride

The synthesis of 4-arylpiperidines is a well-established area of organic chemistry, with several robust methods available.[2] For the specific synthesis of 4-(2,5-Dimethylphenyl)piperidine, two primary retrosynthetic approaches are most viable: the catalytic hydrogenation of a corresponding pyridine precursor and a palladium-catalyzed cross-coupling reaction.

Route 1: Catalytic Hydrogenation of 4-(2,5-Dimethylphenyl)pyridine

This is a direct and atom-economical method for the synthesis of piperidines.[1][4] The process involves the reduction of the aromatic pyridine ring to the saturated piperidine ring.

Workflow Diagram:



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Caption: Synthesis of the pyridine precursor via Suzuki-Miyaura coupling, followed by reduction and salt formation.

Experimental Protocol (General):

- Synthesis of the Pyridine Precursor:

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- Reaction Setup: A mixture of 2,5-dimethylphenylboronic acid, a 4-halopyridine (e.g., 4-bromopyridine or 4-chloropyridine), a palladium catalyst (e.g., $Pd(PPh_3)_4$, $Pd(OAc)_2$ with a phosphine ligand), and a base (e.g., K_2CO_3, Na_2CO_3, Cs_2CO_3) is prepared in a suitable solvent system (e.g., toluene/water, dioxane/water). [8][9] * Coupling Reaction: The reaction mixture is heated under an inert atmosphere (e.g., nitrogen or argon) until the starting materials are consumed, as monitored by TLC or GC-MS.

- Work-up and Isolation: The reaction mixture is cooled, and the organic layer is separated. The aqueous layer is extracted with an organic solvent (e.g., ethyl acetate). The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The crude product, 4-(2,5-dimethylphenyl)pyridine, can be purified by column chromatography.

- Reduction and Salt Formation: The purified 4-(2,5-dimethylphenyl)pyridine is then subjected to catalytic hydrogenation and subsequent treatment with hydrochloric acid as described in Route 1.

Analytical Characterization

A comprehensive analytical characterization is essential to confirm the identity and purity of **4-(2,5-Dimethylphenyl)piperidine hydrochloride**. The following techniques are typically employed:

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons of the 2,5-dimethylphenyl group, the methyl protons, and the protons of the piperidine ring. The integration of these signals should correspond to the number of protons in each environment. The chemical shifts and coupling patterns of the piperidine protons can provide information about the conformation of the ring. [10]* ^{13}C NMR: The carbon NMR spectrum will display distinct signals for the carbons of the aromatic ring, the methyl groups, and the piperidine ring. The number of signals will correspond to the number of unique carbon atoms in the molecule. [11][12]

Mass Spectrometry (MS)

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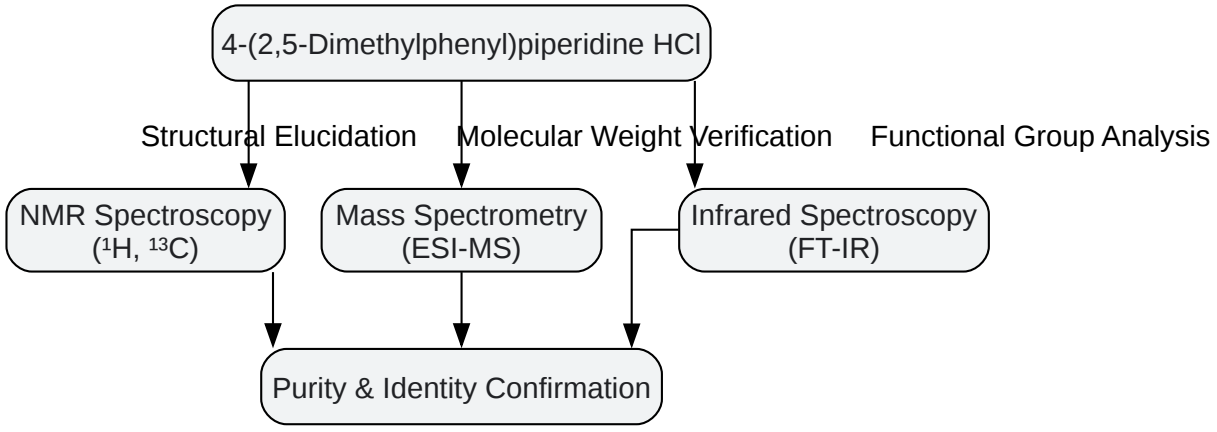
Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound. For the free base, 4-(2,5-dimethylphenyl)piperidine, the molecular ion peak $[M]^+$ would be observed at m/z 189.15. [7]In the case of the hydrochloride salt, electrospray ionization (ESI) in positive mode would typically show the protonated molecule $[M+H]^+$ at m/z 190.16. [7]

Infrared (IR) Spectroscopy

The IR spectrum provides information about the functional groups present in the molecule. Key expected absorptions for **4-(2,5-Dimethylphenyl)piperidine hydrochloride** include:

- N-H stretch: A broad band in the region of 2700-3000 cm^{-1} is characteristic of the ammonium salt ($R_2NH_2^+$).
- C-H stretch: Aromatic and aliphatic C-H stretching vibrations will appear around 3000-3100 cm^{-1} and 2800-3000 cm^{-1}, respectively.
- C=C stretch: Aromatic ring stretching vibrations are expected in the 1450-1600 cm^{-1} region.
- C-N stretch: This vibration typically appears in the 1000-1250 cm^{-1} region. [13][14][15] Analytical Workflow Diagram:



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Caption: A typical analytical workflow for the characterization of **4-(2,5-Dimethylphenyl)piperidine hydrochloride**.

Applications in Research and Drug Development

The 4-arylpiperidine motif is a key pharmacophore in a wide range of centrally acting drugs. [11][16]These compounds have shown affinity for various receptors, including dopamine, serotonin, and opioid receptors. [17][16][18][19] While specific studies on **4-(2,5-Dimethylphenyl)piperidine hydrochloride** are not abundant in the public domain, its structure suggests several potential areas of investigation:

- CNS Disorders: As an analogue of known psychoactive compounds, it could be a scaffold for developing novel agents for treating schizophrenia, depression, anxiety, or other neurological disorders. [16][19]The substitution pattern on the phenyl ring can significantly influence receptor binding affinity and selectivity.
- Analgesia: The 4-phenylpiperidine core is present in several opioid analgesics. [18] [20]Derivatives of this compound could be explored for their potential as novel pain management therapeutics.
- Fragment-Based Drug Discovery (FBDD): This compound can serve as a valuable fragment for screening against various biological targets. Its rigid piperidine ring and substituted aromatic group provide a well-defined three-dimensional shape for interaction with protein binding sites.
- Chemical Probe Development: If a specific biological target is identified, derivatives of this compound could be functionalized to create chemical probes for studying cellular pathways and disease mechanisms.

The 2,5-dimethyl substitution pattern on the phenyl ring is of particular interest as it can influence the molecule's metabolic stability and its ability to adopt specific conformations, which are critical for receptor interaction.

Conclusion

4-(2,5-Dimethylphenyl)piperidine hydrochloride represents a versatile chemical entity with significant potential for applications in drug discovery and medicinal chemistry. While its direct

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therapeutic uses are yet to be fully elucidated, its structural similarity to a host of biologically active molecules makes it a compelling candidate for further investigation. The synthetic routes outlined in this guide, based on established methodologies for 4-arylpiperidine synthesis, provide a solid foundation for its preparation in a laboratory setting. Coupled with the described analytical techniques for its characterization, researchers are well-equipped to explore the pharmacological landscape of this and related compounds, potentially leading to the discovery of novel therapeutics for a range of human diseases.

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